

# A Comprehensive Technical Guide to the Aluminothermic Reduction Mechanism for Ferrovandium Synthesis

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## Compound of Interest

Compound Name: *Ferrovandium*

CAS No.: 76797-74-5

Cat. No.: B1254409

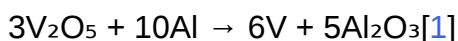
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This technical guide provides an in-depth exploration of the aluminothermic reduction mechanism for the synthesis of **ferrovandium**, a critical alloying agent in the production of high-strength, corrosion-resistant steels. The document outlines the core chemical principles, experimental methodologies, and process parameters that govern this high-temperature metallurgical process.

## Core Principles of Aluminothermic Reduction

The synthesis of **ferrovandium** via aluminothermic reduction is a highly exothermic process that leverages the strong affinity of aluminum for oxygen. Aluminum acts as a reducing agent, liberating vanadium from its oxide, primarily vanadium pentoxide ( $V_2O_5$ ). The overall reaction is self-sustaining once initiated.<sup>[1][2]</sup> The fundamental chemical equation governing this process is:



This reaction is characterized by a significant negative enthalpy change, releasing substantial thermal energy. This energy is sufficient to melt the resulting **ferrovanadium** alloy and the alumina slag, facilitating their separation.[3]

The reduction of vanadium pentoxide by aluminum is understood to occur in a stepwise manner, involving the formation of lower vanadium oxides as intermediates.[4] The proposed reaction sequence is as follows:

- $V_2O_5 + 2Al \rightarrow 2VO_2 + Al_2O_3$
- $6VO_2 + 2Al \rightarrow 3V_2O_3 + Al_2O_3$
- $V_2O_3 + 2Al \rightarrow 2VO + Al_2O_3$
- $3VO + 2Al \rightarrow 3V + Al_2O_3$

To manage the intense exothermicity of the reaction with  $V_2O_5$ , industrial processes may utilize a mixture of  $V_2O_5$  and lower oxides like  $V_2O_3$ . [5] In some variations of the process, particularly the electro-aluminothermic method, an external energy source, such as an electric arc furnace, is employed to provide better temperature control and accommodate raw materials with lower vanadium content. [3][6]

A critical component of the process is the use of fluxes, most commonly lime (CaO). The alumina ( $Al_2O_3$ ) formed as a byproduct has a high melting point. Lime is added to the charge to react with the alumina, forming a lower-melting-point slag (calcium aluminate). [7] This ensures the slag remains molten at the reaction temperature, allowing for efficient separation of the denser **ferrovanadium** alloy. [3]

## Quantitative Data Summary

The following tables summarize key quantitative data related to the raw materials, final product composition, and typical process parameters for **ferrovanadium** synthesis.

Table 1: Typical Composition of Raw Materials (wt%)

Component	Vanadium Pentoxide (V <sub>2</sub> O <sub>5</sub> )	Aluminum (Granules)	Lime (CaO)	Iron Scrap
Primary Constituent	>98% V <sub>2</sub> O <sub>5</sub>	>99% Al	>85% CaO	>99% Fe
Key Impurities	-	<0.13% Fe, <0.1% Si	<5% MgO, <3.5% SiO <sub>2</sub>	<0.4% C

Source:[8]

Table 2: Typical Composition of **Ferrovandium** (FeV80) (wt%)

Element	Concentration Range
Vanadium (V)	78.10 - 81.30
Aluminum (Al)	0.70 - 1.09
Silicon (Si)	0.20 - 1.49
Carbon (C)	0.026 - 0.036
Phosphorus (P)	0.009 - 0.018
Sulfur (S)	<0.05
Iron (Fe)	Balance

Source:[9]

Table 3: Effect of Aluminum Stoichiometry on Vanadium Recovery

Aluminum Amount	Vanadium Recovery (%)
Stoichiometric (100%)	~90-95
5% Excess	>95
15% Excess	92.4 (maximum observed in one study)
5% Shortfall	Lower recovery, but higher purity vanadium in alloy

Source:[\[3\]](#)[\[10\]](#)[\[11\]](#)

Table 4: Typical Slag Composition (wt%)

Component	Concentration Range
Alumina (Al <sub>2</sub> O <sub>3</sub> )	50 - 60
Lime (CaO)	30 - 40
Vanadium Oxides (as V <sub>2</sub> O <sub>5</sub> )	< 4.5
Silica (SiO <sub>2</sub> )	< 5
Magnesia (MgO)	< 5

Source:[\[3\]](#)[\[7\]](#)

## Experimental Protocols

### Out-of-Furnace Aluminothermic Reduction (Thermit Process)

This method is conducted in a refractory-lined reaction vessel without external heating.

Methodology:

- Raw Material Preparation: Vanadium pentoxide (V<sub>2</sub>O<sub>5</sub>), aluminum powder/granules, iron scrap (e.g., steel chips), and lime (CaO) are dried to remove any moisture, which can cause

violent splashing during the reaction.[8] The particle sizes of the reactants are typically in the range of 0.3-1.0 mm to ensure a homogenous mixture and controlled reaction rate.[3]

- **Charge Mixing:** The dried raw materials are weighed and thoroughly mixed in a rotary mixer. A typical charge consists of  $V_2O_5$ , iron scrap, aluminum, and lime. The amount of aluminum is usually 100-105% of the stoichiometric requirement to ensure complete reduction of the vanadium oxides.[3][12] The lime content is typically 30-40% by weight of the  $V_2O_5$ .
- **Reactor Preparation:** The reaction is carried out in a refractory-lined vessel, often with a magnesite (MgO) lining.[3]
- **Ignition:** The mixed charge is loaded into the reactor. The reaction is initiated using an ignition mixture, such as barium peroxide and magnesium ribbon, which provides the initial activation energy.[8]
- **Reaction and Separation:** Once ignited, the highly exothermic reaction proceeds rapidly and is self-sustaining. The temperature can exceed  $1900^\circ\text{C}$ , melting both the **ferrovanadium** and the slag. Due to the density difference, the molten **ferrovanadium** settles at the bottom of the reactor, with the lighter slag floating on top.
- **Cooling and Product Recovery:** The reactor is allowed to cool, after which the solidified **ferrovanadium** ingot is separated from the slag. The ingot is then cleaned, crushed, and sized according to specifications.[9]

## Electro-Aluminothermic Reduction

This process is conducted in an electric arc furnace, which allows for greater control over the reaction temperature and the ability to use different forms of vanadium oxides.

Methodology:

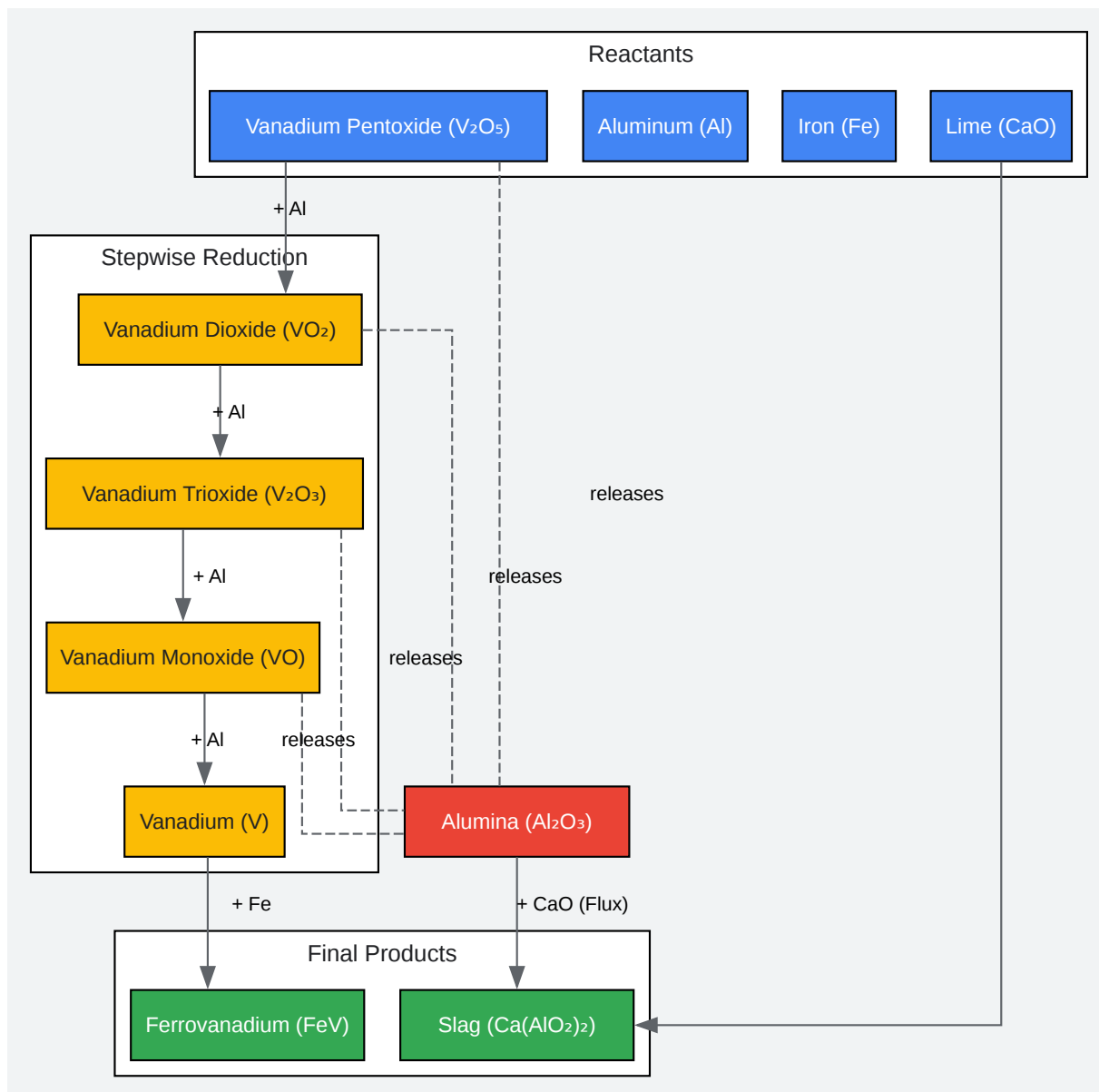
- **Furnace Preparation:** A drum-type electric arc furnace is typically used. The furnace is lined with a refractory material.[8]
- **Charge Preparation:** The raw materials ( $V_2O_5$  and/or  $V_2O_3$ , aluminum, iron, and lime) are prepared and mixed as in the thermit process.[13] The charge may be prepared in several batches.[13]

- Smelting Process:
  - An initial amount of the charge is added to the furnace.
  - The graphite electrodes are lowered, and an arc is struck to ignite the reaction.[\[13\]](#)
  - The remaining batches of the charge are added at a controlled rate to maintain a stable reaction and prevent excessive splashing.[\[8\]](#)[\[9\]](#)
  - The electric arc provides additional energy to control the temperature, typically between 1700-1900°C, ensuring all components remain molten for optimal separation.[\[14\]](#)
- Refining: After the main reduction is complete, refining materials (a mixture of lime, aluminum, and iron) may be added to the molten bath to further reduce any remaining vanadium oxides in the slag and improve the vanadium yield.[\[13\]](#)[\[14\]](#)
- Cooling and Separation: The power to the furnace is turned off, and the molten products are allowed to cool and solidify within the furnace or are tapped into a ladle. The **ferrovanadium** alloy and slag separate into two distinct layers.
- Product Handling: After cooling (which can take up to 48 hours), the furnace is dismantled, and the **ferrovanadium** ingot is separated from the slag.[\[8\]](#)[\[9\]](#) The product is then processed as in the thermit method.

## Visualizations

### Reaction Pathway and Process Logic

The following diagram illustrates the stepwise reduction of vanadium pentoxide and the logical flow of the aluminothermic process, highlighting the role of the flux.

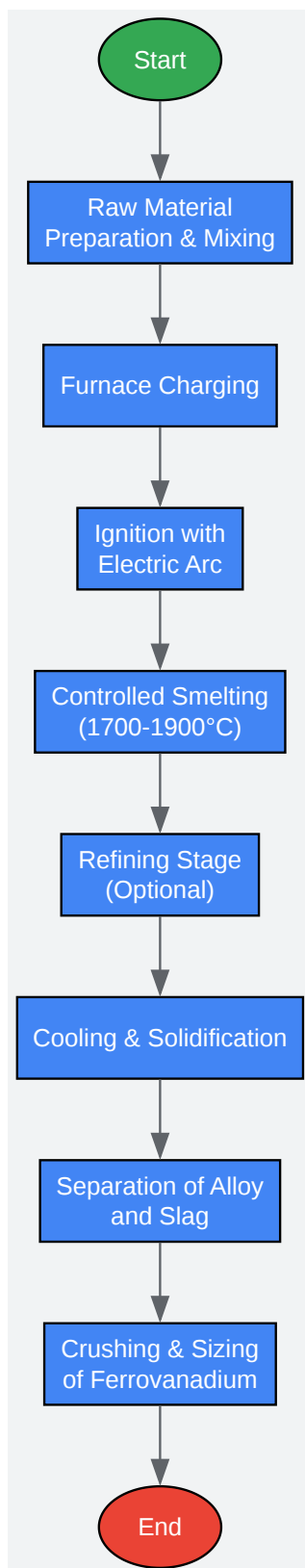


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Caption: Stepwise reduction of  $V_2O_5$  and slag formation.

## Experimental Workflow: Electro-Aluminothermic Process

This diagram outlines the typical workflow for the synthesis of **ferrovanadium** using the electro-aluminothermic method.



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Caption: Workflow for electro-aluminothermic **ferrovanadium** synthesis.

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